

A Comparative Analysis of EN884-Based Protein Degraders Against Established Benchmarks

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Compound of Interest

Compound Name: EN884

Cat. No.: B15541312

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For Researchers, Scientists, and Drug Development Professionals: An Objective Performance Review

In the rapidly advancing field of targeted protein degradation, novel E3 ligase recruiters are critical for expanding the scope of this therapeutic modality. This guide provides a comprehensive performance comparison of degraders utilizing **EN884**, a covalent recruiter of the SKP1 adapter protein, against well-established protein degraders targeting Bromodomain-containing protein 4 (BRD4) and the Androgen Receptor (AR). This analysis is supported by quantitative experimental data and detailed methodologies to ensure a thorough and objective evaluation.

Performance Benchmarking: EN884 Degraders vs. Key Competitors

The efficacy of protein degraders is primarily determined by their potency (DC50 - the concentration required to degrade 50% of the target protein) and efficiency (Dmax - the maximum percentage of protein degradation). The following tables summarize the performance of **EN884**-based PROTACs in comparison to widely used degraders for BRD4 and the Androgen Receptor.

Table 1: BRD4 Degraders - Comparative Performance

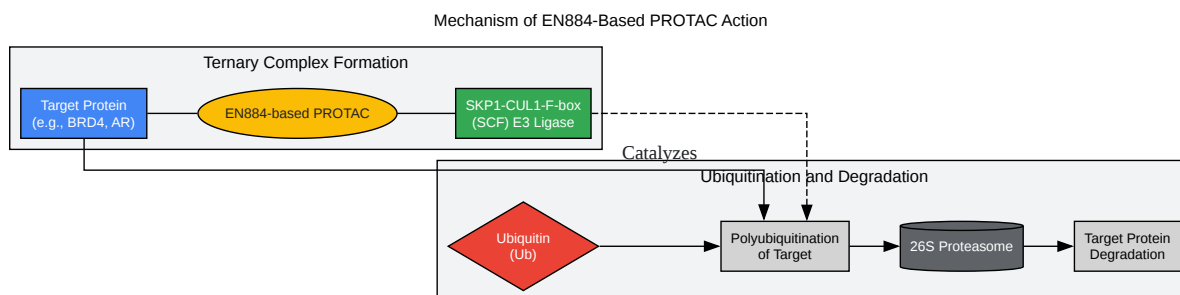
Degrader	Target Protein	E3 Ligase Recruited	Cell Line	DC50	Dmax	Reference
SJH-01-148A (EN884-based)	BRD4	SKP1/CUL1	231T	~100-300 nM	>90% at 300 nM	[1][2]
MZ1	BRD4	VHL	HeLa	~24 nM	>95% at 1 μ M	[3][4]
dBET1	BRD4	CRBN	22Rv1	~4 nM	>95% at 100 nM	[5]
ARV-825	BRD4	CRBN	Burkitt's Lymphoma (BL)	<1 nM	Not Reported	[6]

Table 2: Androgen Receptor (AR) Degraders - Comparative Performance

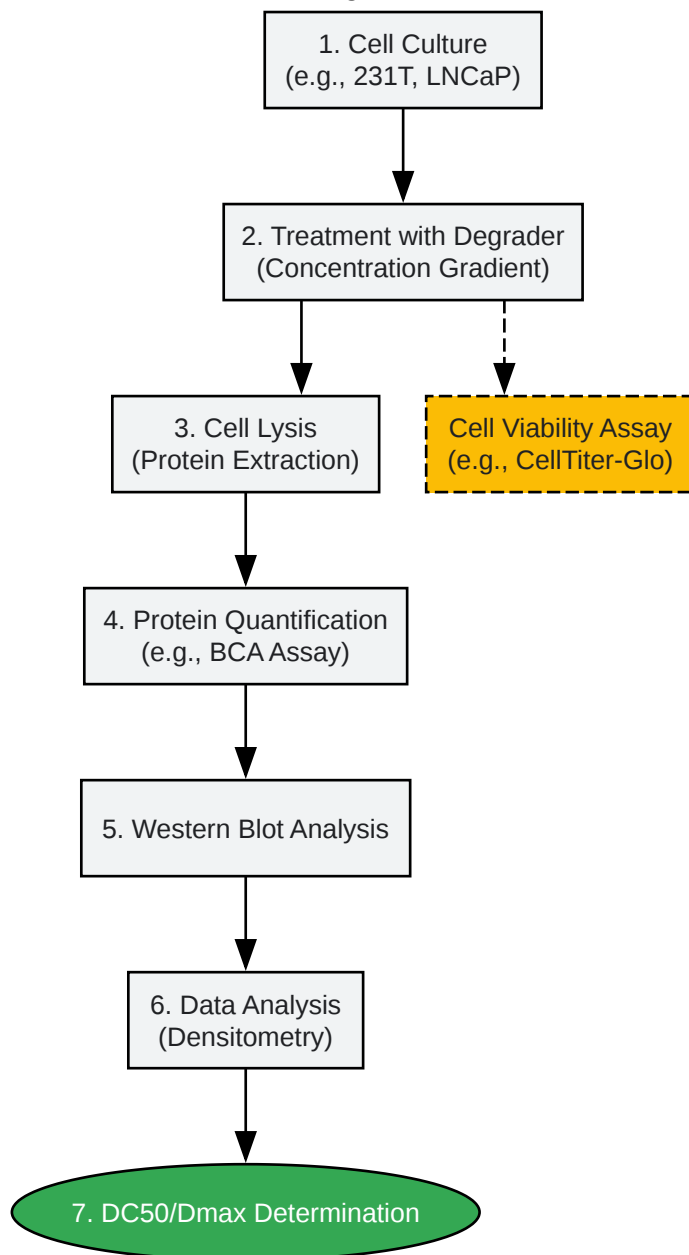
Degrader	Target Protein	E3 Ligase Recruited	Cell Line	DC50	Dmax	Reference
SJH-02-116A (EN884-based)	Androgen Receptor (AR)	SKP1/CUL1	LNCaP	~300-1000 nM	>75% at 1 μ M	[1][2]
ARV-110	Androgen Receptor (AR)	CRBN	VCaP	~1 nM	>90%	[7][8]

Visualizing the Mechanisms and Workflows

To provide a clearer understanding of the underlying biological processes and experimental procedures, the following diagrams have been generated.



Experimental Workflow for Degradation Performance Evaluation



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